

Application Notes and Protocols for the Nitration of Phenethylamine

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Compound of Interest

Compound Name:	4-Nitrophenethylamine hydrochloride
Cat. No.:	B104007

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This document provides a detailed experimental protocol for the nitration of phenethylamine, a critical process for the synthesis of various pharmaceutical intermediates and research chemicals. The primary product of this electrophilic aromatic substitution reaction is p-nitrophenethylamine, a versatile precursor for further chemical modifications.

The protocol described herein is based on established synthetic methodologies and emphasizes safety, reproducibility, and yield. It is intended for use by qualified personnel in a controlled laboratory setting.

Safety Precautions

Nitration reactions are highly exothermic and require strict adherence to safety protocols to mitigate risks.^[1] Phenethylamine and its derivatives, as well as the reagents used in this protocol, are hazardous.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.^[2]
- Ventilation: All procedures should be conducted in a well-ventilated fume hood.^{[2][3]}
- Reagent Handling:

- Concentrated sulfuric acid is extremely corrosive and a strong dehydrating agent. Handle with extreme care.
- Ammonium nitrate is a strong oxidizing agent.
- Phenethylamine is a corrosive and toxic liquid.[\[4\]](#) Avoid inhalation and contact with skin and eyes.[\[3\]](#)
- Reaction Monitoring: The reaction temperature must be carefully controlled to prevent runaway reactions.[\[1\]](#) Use an ice bath to maintain the specified temperature range.
- Emergency Preparedness: Have an appropriate quenching agent and spill containment materials readily available. An eyewash station and safety shower should be accessible.[\[2\]](#)

Experimental Protocol: Synthesis of p-Nitrophenethylamine

This protocol details the nitration of phenethylamine using ammonium nitrate in concentrated sulfuric acid.[\[5\]](#)

Materials and Reagents

- Phenethylamine ($C_8H_{11}N$)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ammonium Nitrate (NH_4NO_3)
- Diethyl Ether ($(C_2H_5)_2O$)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Concentrated Ammonium Hydroxide (NH_4OH) solution
- Ice

Equipment

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Beaker (large)
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, carefully add 125 mL of concentrated sulfuric acid. Cool the flask in an ice bath.
- Addition of Phenethylamine: While stirring, slowly add 24.2 g (0.20 mol) of phenethylamine to the cooled sulfuric acid. Maintain the temperature of the mixture at or below 10°C. Continue stirring in the ice bath for 1 hour.^[5]
- Preparation of Nitrating Mixture: In a separate beaker, carefully dissolve 16.8 g (0.21 mol) of ammonium nitrate in 125 mL of concentrated sulfuric acid. This process is exothermic; ensure the mixture is cooled in an ice bath before proceeding.
- Nitration: Slowly add the ammonium nitrate solution dropwise to the phenethylamine-sulfuric acid mixture using a dropping funnel.^[5] It is critical to maintain the internal reaction temperature between 0°C and 5°C throughout the addition.^[5]
- Reaction Completion: After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional hour.^[5]
- Quenching: Pour the reaction mixture slowly and carefully onto 1.5 liters of crushed ice in a large beaker with vigorous stirring.^[5]

- Neutralization: Cool the aqueous mixture in an ice bath and slowly add a concentrated aqueous solution of ammonium hydroxide until the pH of the solution reaches 9.[5]
- Extraction: Transfer the mixture to a large separatory funnel and extract the aqueous phase several times with diethyl ether.[5]
- Drying and Concentration: Combine the organic extracts and dry them over anhydrous magnesium sulfate. Filter to remove the drying agent and evaporate the solvent using a rotary evaporator.[5]
- Purification: Purify the resulting residue by distillation to obtain p-nitrophenethylamine.[5]

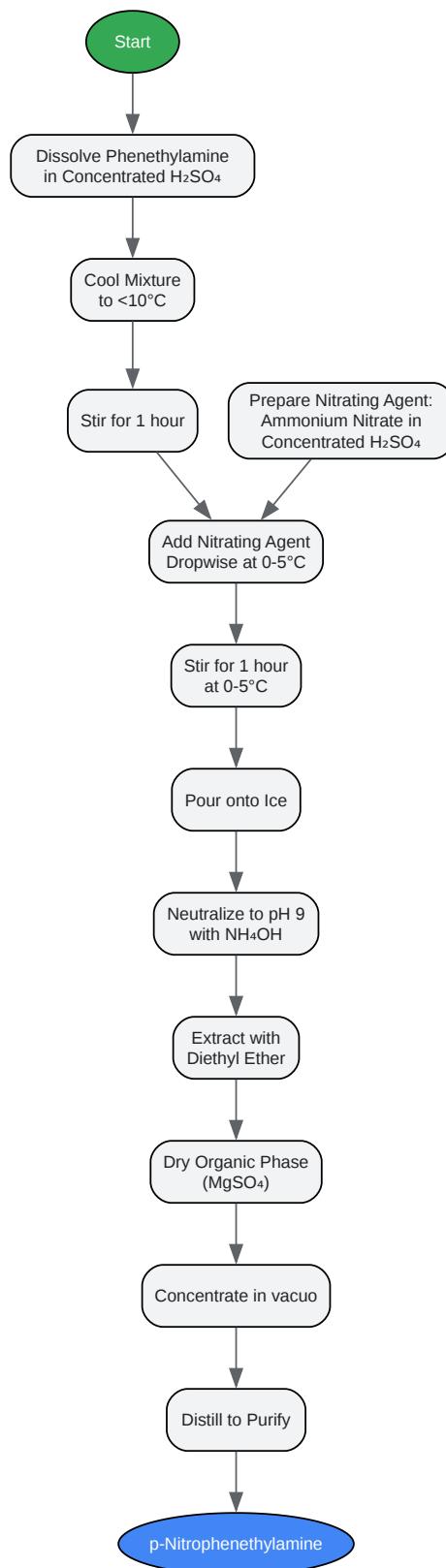
Data Presentation

The following table summarizes the quantitative data for the nitration of phenethylamine as described in the protocol.

Parameter	Value	Reference
Reactants		
Phenethylamine	24.2 g (0.20 mol)	[5]
Ammonium Nitrate	16.8 g (0.21 mol)	[5]
Concentrated Sulfuric Acid	250 mL (125 mL + 125 mL)	[5]
Reaction Conditions		
Temperature	0°C to 5°C	[5]
Reaction Time	2 hours (1 hour pre-stir, 1 hour post-addition)	[5]
Work-up		
Quenching Volume	1.5 L of ice	[5]
Final pH	9	[5]
Product		
Product Name	p-Nitrophenethylamine	[5]
Yield	14.5 g (44% of theoretical)	[5]
Boiling Point	110°-115° C at 0.01 Torr	[5]

Visualizations

Experimental Workflow Diagram

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Caption: Workflow for the synthesis of p-nitrophenethylamine.

Signaling Pathway (Reaction Mechanism)

The nitration of phenethylamine proceeds via an electrophilic aromatic substitution mechanism. The nitronium ion (NO_2^+), the active electrophile, is generated in situ from the reaction of ammonium nitrate and concentrated sulfuric acid.

Caption: Simplified mechanism of phenethylamine nitration.

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